

An In-depth Technical Guide to 4-Ethylphenyl Acetate

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Compound of Interest

Compound Name: 4-Ethylphenyl acetate

CAS No.: 3245-23-6

Cat. No.: B1583808

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **4-Ethylphenyl acetate** (CAS RN: 3245-23-6). Intended for a scientific audience, this document delves into the essential data required for the proficient application of this compound in research and development, particularly within the pharmaceutical and fragrance sectors. The guide covers its molecular identity, physicochemical characteristics, detailed spectroscopic analysis, a representative synthesis protocol, and key safety and handling information. All data is supported by authoritative references to ensure scientific integrity.

Compound Identity and General Properties

4-Ethylphenyl acetate, also known as p-ethylphenyl acetate or acetic acid 4-ethylphenyl ester, is an aromatic ester.[1] It is a colorless to almost colorless liquid at room temperature.[2] This compound is recognized for its pleasant fruity and floral aroma, which has led to its primary application in the fragrance and flavor industries.[3]

Table 1: Chemical Identifiers and General Properties

Parameter	Value	Source
IUPAC Name	(4-ethylphenyl) acetate	[4]
Synonyms	p-Ethylphenyl acetate, Acetic Acid 4-Ethylphenyl Ester, 1-Acetoxy-4-ethylbenzene	[1][4][5]
CAS Number	3245-23-6	[1][4][5]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][4][5]
Molecular Weight	164.20 g/mol	[4][5]
Appearance	Colorless to almost colorless liquid	[2]
Purity	>96.0% (GC)	[2]

Molecular Structure:

Caption: 2D Molecular Structure of **4-Ethylphenyl acetate**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Ethylphenyl acetate** is paramount for its effective use in experimental design and formulation.

Table 2: Physicochemical Data for **4-Ethylphenyl Acetate**

Property	Value	Conditions	Source
Boiling Point	226 °C	at 760 mmHg	[2]
Specific Gravity	1.03	at 20/20 °C	[2]
Refractive Index	1.49	at 20 °C	[2]
Flash Point	91 °C	[2]	
Solubility	Soluble in ethanol (228.88 g/L)	at 25 °C	[5]
XLogP3-AA	2.6	[4]	

Spectroscopic Data

Spectroscopic analysis is critical for the verification of the identity and purity of **4-Ethylphenyl acetate**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **4-Ethylphenyl acetate** provides distinct signals corresponding to the different proton environments in the molecule.

Table 3: ¹H NMR Chemical Shifts for **4-Ethylphenyl Acetate** (400 MHz, CDCl₃)

Assignment	Chemical Shift (ppm)
Aromatic Protons (d)	7.164
Aromatic Protons (d)	6.973
Methylene Protons (-CH ₂ -) (q)	2.610
Acetyl Protons (-COCH ₃) (s)	2.228
Methyl Protons (-CH ₃) (t)	1.205
Source: ChemicalBook[6]	

13C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum confirms the carbon framework of the molecule. While specific shift assignments from a single source are not readily available, the presence of distinct peaks for the aromatic, ethyl, and acetate carbons is expected. The spectrum is available through various databases.^{[4][7][8]}

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **4-Ethylphenyl acetate** shows a molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M⁺): m/z = 164^{[6][9]}
- Major Fragments:
 - m/z = 122 (Loss of acetyl group, [M-COCH₃]⁺)^{[4][6][9]}
 - m/z = 107 (Resulting from benzylic cleavage)^{[4][6][9]}
 - m/z = 43 (Acetyl cation, [CH₃CO]⁺)^{[4][6][9]}

Infrared (IR) Spectroscopy

The IR spectrum of **4-Ethylphenyl acetate** displays characteristic absorption bands for its functional groups. An FTIR spectrum obtained via the capillary cell (neat) technique is available for reference.^[4] Key expected absorptions include:

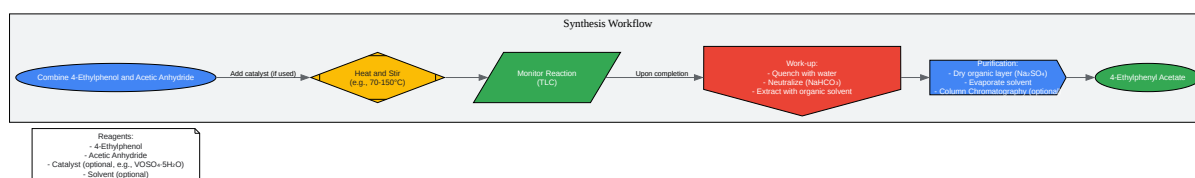
- C=O Stretch (Ester): Strong absorption around 1760-1740 cm⁻¹
- C-O Stretch (Ester): Strong absorption in the 1300-1100 cm⁻¹ region
- Aromatic C=C Bending: Absorptions in the 1600-1450 cm⁻¹ region
- C-H Stretch (Aromatic and Aliphatic): Absorptions around 3100-3000 cm⁻¹ and 3000-2850 cm⁻¹, respectively.

Synthesis and Formulation

4-Ethylphenyl acetate is typically synthesized via the esterification of 4-ethylphenol. A common and straightforward method involves the reaction of 4-ethylphenol with acetic anhydride.

General Synthesis Protocol: Acetylation of 4-Ethylphenol

This protocol is based on general procedures for the acetylation of phenols.[6][7][8]



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Caption: A generalized workflow for the synthesis of **4-Ethylphenyl acetate**.

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 4-ethylphenol and a stoichiometric equivalent or slight excess of acetic anhydride.[6][7][8] A catalyst, such as $\text{VOSO}_4 \cdot 5\text{H}_2\text{O}$ (1 mol%), can be added to facilitate the reaction at lower temperatures.[7]
- **Reaction Conditions:** The reaction mixture is heated with stirring. The temperature can range from 70 °C (with a catalyst) to 150 °C (neat).[6][8] The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC).

- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and then poured into ice-cold water.^[6] The aqueous mixture is neutralized with a saturated solution of sodium bicarbonate and then extracted with an organic solvent such as ethyl acetate or hexane.^{[6][7]}
- **Purification:** The combined organic layers are washed with water until neutral, dried over an anhydrous salt like sodium sulfate, filtered, and the solvent is removed under reduced pressure.^[7] If necessary, the crude product can be further purified by column chromatography.^[7]

Causality Behind Experimental Choices:

- **Acetic Anhydride as Acetylating Agent:** Acetic anhydride is a highly effective and readily available acetylating agent. The byproduct, acetic acid, is easily removed during the work-up.
- **Catalyst:** While the reaction can proceed without a catalyst at higher temperatures, the use of a catalyst like $\text{VOSO}_4 \cdot 5\text{H}_2\text{O}$ allows for milder reaction conditions, which can be beneficial for sensitive substrates and energy efficiency.^[7]
- **Aqueous Work-up and Neutralization:** Quenching with water hydrolyzes any unreacted acetic anhydride. The subsequent neutralization with sodium bicarbonate removes the acetic acid byproduct by converting it to the water-soluble sodium acetate.

Applications

The primary application of **4-Ethylphenyl acetate** is in the fragrance and flavor industry.^[3] Its pleasant fruity and floral aroma makes it a valuable component in perfumes, colognes, and various cosmetic products.^[3] It is also used as a flavoring agent in food products to impart fruity or floral notes.^[3]

In a research context, **4-Ethylphenyl acetate** is classified as a biochemical for proteomics research, although specific applications in this area are not extensively detailed in the available literature.^[5] Furthermore, it serves as an intermediate in the synthesis of other, more complex aromatic compounds.^[3]

Safety and Handling

4-Ethylphenyl acetate is classified as a combustible liquid.[2] Standard laboratory safety precautions should be observed when handling this compound.

- Precautionary Statements:
 - Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
 - Wear protective gloves, eye protection, and face protection.[2]
 - Store in a well-ventilated place. Keep cool.
 - In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
 - Dispose of contents/container to an approved waste disposal plant.

It is recommended to consult the full Safety Data Sheet (SDS) from the supplier before use.

Conclusion

4-Ethylphenyl acetate is a well-characterized aromatic ester with a defined set of physical, chemical, and spectroscopic properties. Its straightforward synthesis and pleasant aromatic characteristics have solidified its role in the fragrance and flavor industries. For researchers and drug development professionals, the data compiled in this guide provides a solid foundation for its potential use as a building block in organic synthesis or as a reference standard.

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